

# Hazard Identification: A Corrosive and Systemically Toxic Profile

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## Compound of Interest

Compound Name: *m-Cresol*  
CAS No.: 155174-22-4  
Cat. No.: B10754234

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**m-Cresol** is classified as a hazardous substance with acute and chronic health risks.[3] Its primary dangers lie in its high toxicity upon ingestion or skin contact and its corrosive nature, which can cause severe, irreversible damage.[4]

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[5]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[5]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[3]
Hazardous to the Aquatic Environment, Chronic	Category 3	H412: Harmful to aquatic life with long lasting effects[3]
Flammable Liquid	Category 4	H227: Combustible liquid[6]

The substance appears as a colorless to yellowish liquid with a distinct tar-like odor.[7][8] It is important to note that while it is a liquid at ambient temperatures, it can solidify below 54°F (12°C).[7][9]

## Toxicology and Routes of Exposure: Understanding the Threat

Exposure to **m-Cresol** can occur via inhalation, skin absorption, ingestion, and eye contact, with each route presenting significant dangers.[7]

- **Skin Contact:** This is a critical exposure route. **m-Cresol** is not only corrosive, causing severe chemical burns, but it is also readily absorbed through the skin, leading to systemic toxicity.[10][11] Prolonged contact can lead to dermatitis.[12] The initial burning sensation may be followed by a loss of feeling as nerve endings are damaged.[12]
- **Eye Contact:** Direct contact with **m-Cresol** liquid or vapor can cause intense irritation and severe, permanent eye damage, including blindness.[4]
- **Inhalation:** Inhaling **m-Cresol** vapors or mists can irritate the respiratory tract.[9] High concentrations can lead to systemic effects, including confusion, central nervous system

depression, and respiratory failure.[7]

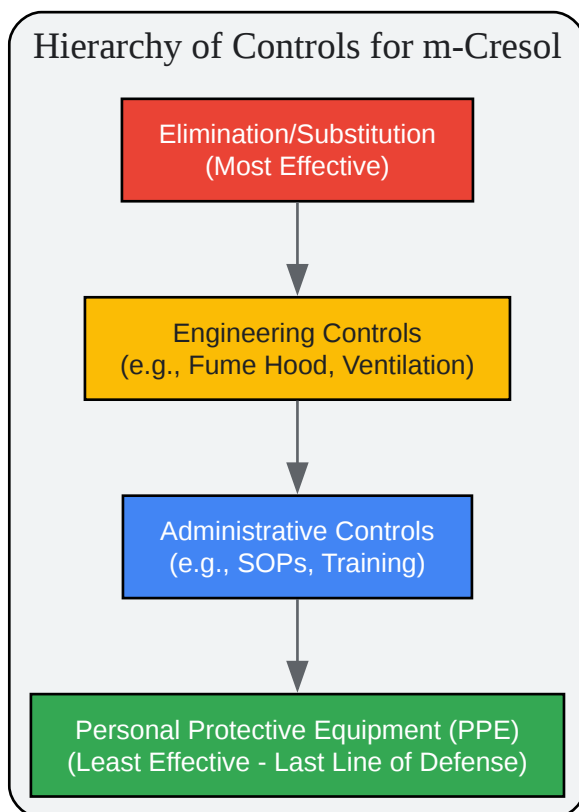
- Ingestion: **m-Cresol** is highly toxic if swallowed.[3] Its corrosive properties can cause severe burns to the mouth, throat, and stomach, with a significant risk of gastric or esophageal perforation.[4]

Chronic Exposure: Long-term or repeated exposure may result in digestive disturbances and damage to vital organs, including the liver, kidneys, pancreas, and cardiovascular system.[7][9]

The U.S. Environmental Protection Agency (EPA) has classified cresols as possible human carcinogens.[9][13]

## The Hierarchy of Controls: A Systematic Approach to Mitigation

To handle **m-Cresol** safely, a multi-layered approach based on the hierarchy of controls is mandatory. This framework prioritizes the most effective control measures to eliminate or minimize exposure.



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